

Application Notes and Protocols for TC14012 In Vitro Cell-Based Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TC14012 is a synthetic, serum-stable peptidomimetic that acts as a selective antagonist of the CXCR4 receptor and a potent agonist of the CXCR7 receptor.[1][2] This dual activity makes TC14012 a valuable tool for studying the distinct and overlapping roles of these two chemokine receptors in various physiological and pathological processes, including cancer metastasis, angiogenesis, and inflammation.[3][4] TC14012 has demonstrated anti-HIV and anti-cancer activity.[1][2] These application notes provide detailed protocols for in vitro cell-based assays to characterize the activity of TC14012.

Mechanism of Action

TC14012 functions as an inverse agonist of CXCR4, inhibiting its signaling pathways.[5] Conversely, it acts as an agonist at the CXCR7 receptor, stimulating downstream signaling cascades. A primary mechanism of **TC14012**-mediated CXCR7 signaling is through the recruitment of β-arrestin 2.[5][6] This interaction is independent of G-protein coupling and leads to the activation of downstream kinases such as Akt, eNOS, and Erk1/2.[3][5]

Data Presentation Quantitative Activity of TC14012



Parameter	Receptor	Value	Assay Type	Cell Line	Reference
IC50	CXCR4	19.3 nM	Antagonist Activity	-	[1][2]
EC50	CXCR7	350 nM	β-arrestin 2 Recruitment	HEK293	[1][5][6]
Ki	CXCR7	157 nM ± 36	Radioligand Displacement	HEK293	[5]

Comparative Potency for β -Arrestin Recruitment to

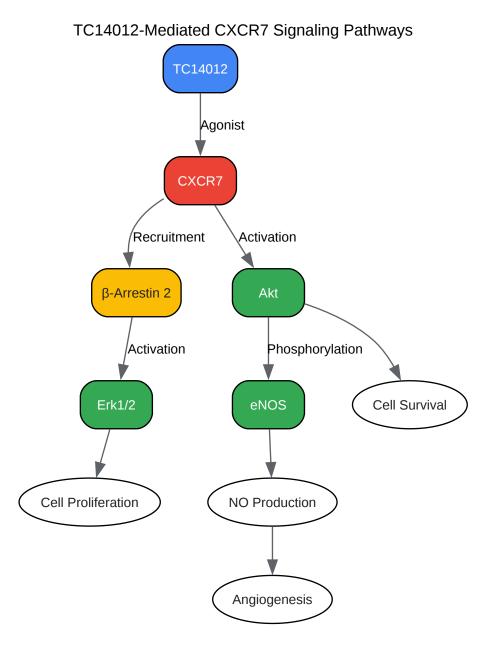
CXCR7

Compound	EC50	Reference
CXCL12	30 nM	[5][6]
TC14012	350 nM	[5][6]
AMD3100	140 μΜ	[5][6]

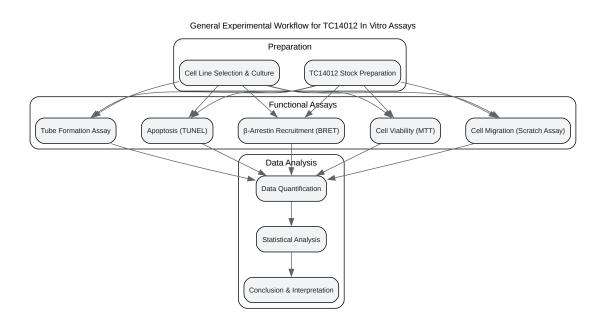
Signaling Pathways

The signaling pathways activated by **TC14012** through CXCR7 are critical to its function. Below are diagrams illustrating these pathways.









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